

# Standard Operating Procedure for 3-Chloropyridine-d4: Handling and Storage

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## Compound of Interest

Compound Name: 3-Chloropyridine-d4

Cat. No.: B3070127

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## Introduction

This document provides a detailed standard operating procedure (SOP) for the safe handling and storage of **3-Chloropyridine-d4**. **3-Chloropyridine-d4** is the deuterated form of 3-Chloropyridine, a compound used as an intermediate in pharmaceutical synthesis.<sup>[1][2]</sup> The substitution of hydrogen with deuterium can alter the pharmacokinetic and metabolic profiles of drug candidates.<sup>[1]</sup> Due to the lack of a specific Safety Data Sheet (SDS) for **3-Chloropyridine-d4**, the safety protocols outlined in this document are based on the known hazards of the non-deuterated analog, 3-Chloropyridine, and general best practices for handling deuterated and chlorinated compounds.<sup>[3]</sup>

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **3-Chloropyridine-d4** and its non-deuterated analog are presented below for easy reference.

Property	3-Chloropyridine-d4	3-Chloropyridine
CAS Number	1001003-95-7[1]	626-60-8
Molecular Formula	C5D4ClN	C5H4ClN
Molecular Weight	117.57 g/mol	113.55 g/mol
Appearance	Clear colorless to yellow liquid	Clear, colorless liquid
Boiling Point	Not available	147 - 150 °C / 297 - 302 °F @ 760 mmHg
Density	Not available	1.190 g/mL at 25 °C
Flash Point	Not available	66 °C / 150.8 °F
Solubility	Not available	Soluble in water (10 g/L)
Storage Temperature	2-8°C (Refrigerator)	Store in a cool, dry, well-ventilated area

## Hazard Identification and Safety Precautions

Based on the data for 3-Chloropyridine, **3-Chloropyridine-d4** should be treated as a hazardous substance. The primary hazards include:

- Toxicity: Harmful if swallowed, toxic in contact with skin, and toxic if inhaled.
- Irritation: Causes skin and serious eye irritation. May cause respiratory tract irritation.
- Organ Damage: May cause damage to organs through prolonged or repeated exposure. The central nervous system is a potential target organ.
- Flammability: Combustible liquid.

Due to its deuterated nature, **3-Chloropyridine-d4** is also susceptible to isotopic exchange with atmospheric moisture, which can compromise its isotopic purity.

## Personal Protective Equipment (PPE)

To mitigate risks, the following PPE must be worn at all times when handling **3-Chloropyridine-d4**:

- Eye/Face Protection: Chemical safety goggles and a face shield.
- Skin Protection: Impervious gloves (e.g., nitrile or neoprene) and a lab coat.
- Respiratory Protection: All handling of **3-Chloropyridine-d4** must be conducted in a certified chemical fume hood to avoid inhalation of vapors.

## Experimental Protocols

### Handling Protocol

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible. The work area within the chemical fume hood should be clean and free of clutter.
- Inert Atmosphere: Due to the hygroscopic nature of deuterated compounds, it is recommended to handle **3-Chloropyridine-d4** under a dry, inert atmosphere such as nitrogen or argon to prevent H-D exchange.
- Dispensing: Use only clean, dry glassware. When not in use, keep the container tightly closed.
- Cleaning: After handling, wash hands and any exposed skin thoroughly with soap and water. Decontaminate all surfaces and equipment that may have come into contact with the compound.

### Storage Protocol

- Temperature: Store **3-Chloropyridine-d4** in a refrigerator at 2-8°C.
- Container: Keep the compound in its original, tightly sealed container to prevent moisture absorption and leakage.
- Incompatibilities: Store away from strong oxidizing agents, acids, and sources of heat or ignition.

- Labeling: The container must be clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

## Spill and Waste Disposal Protocol

- Spill Response: In the event of a spill, evacuate the area immediately. Wearing appropriate PPE, contain the spill using an inert absorbent material. Collect the absorbed material into a labeled, sealed container for disposal.
- Waste Disposal: Dispose of all waste materials in accordance with local, state, and federal regulations. Do not pour waste down the drain.

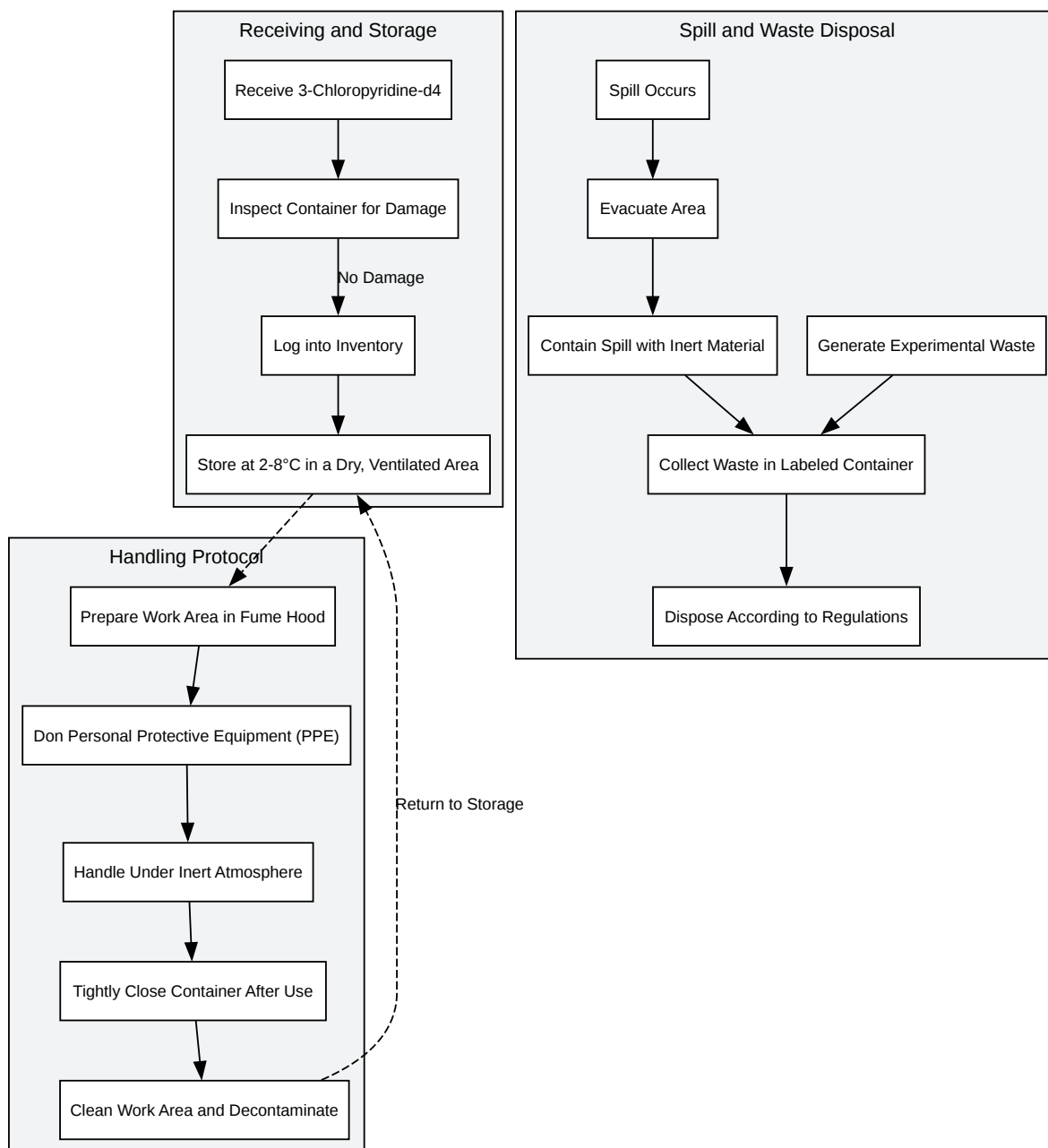
## First Aid Measures

In case of exposure to **3-Chloropyridine-d4**, follow these first aid procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.

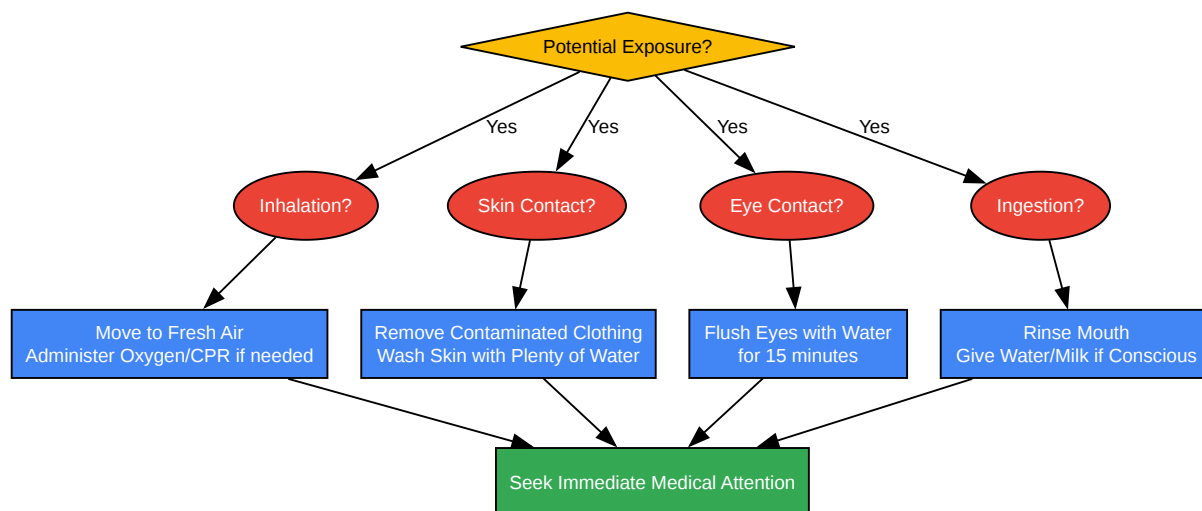
## Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for handling and decision-making when working with **3-Chloropyridine-d4**.



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Caption: Workflow for Safe Handling of **3-Chloropyridine-d4**.



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Caption: First Aid Decision Pathway for **3-Chloropyridine-d4** Exposure.

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## References

- 1. 3-Chloropyridine-d4 | CAS#:1001003-95-7 | Chemsrsc [chemsrc.com]
- 2. 3-Chloropyridine | 626-60-8 [chemicalbook.com]
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